

Preparing Stock Solutions of TL02-59 in DMSO: An Application Note

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TL02-59

Cat. No.: B611385

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed protocol for the preparation, storage, and handling of stock solutions of **TL02-59**, a potent and selective Src-family kinase Fgr inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent. **TL02-59** is a valuable tool in cancer research, particularly in the study of acute myelogenous leukemia (AML).^{[1][2][3][4][5]} Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document outlines the necessary materials, step-by-step procedures, and important safety considerations. Additionally, it includes key data on the physicochemical properties of **TL02-59** and its activity, presented in clear, tabular formats. Diagrams illustrating the experimental workflow and the targeted signaling pathway are also provided to facilitate a comprehensive understanding.

Introduction to TL02-59

TL02-59 is an orally active and selective inhibitor of the Src-family kinase Fgr, demonstrating high potency with an IC₅₀ of 0.03 nM.^{[2][6][7][8]} It also exhibits inhibitory activity against other kinases such as Lyn (IC₅₀ = 0.1 nM) and Hck (IC₅₀ = 160 nM).^{[2][3][8]} Research has shown that **TL02-59** effectively suppresses the growth of AML cells both in vitro and in vivo, making it a significant compound for investigation in oncology and drug development.^{[1][4][5][9]} Given its role in modulating cellular signaling pathways, the precise and accurate preparation of **TL02-59** solutions is paramount for experimental success.

Physicochemical and Biological Properties

A summary of the key quantitative data for **TL02-59** is presented in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **TL02-59**

Property	Value	Reference
Molecular Formula	C ₃₂ H ₃₄ F ₃ N ₅ O ₄	[7][9]
Molecular Weight	609.64 g/mol	[7]
Appearance	Solid	[9][10]
Purity	≥95%	[9][10]
CAS Number	1315330-17-6	[7][9]

Table 2: Solubility of **TL02-59**

Solvent	Solubility	Notes	Reference
DMSO	100 mg/mL (164.03 mM)	Use fresh, moisture-free DMSO.[6] Sonication or warming to 80°C may be required.[2]	[2][6][7]
DMSO	120 mg/mL (196.84 mM)	Sonication is recommended.	[8]
DMSO	Sparingly soluble (1-10 mg/mL)	Purge with an inert gas.	[9][10]
Ethanol	1 mg/mL (1.64 mM)	[7]	
Water	Insoluble	[6][7]	

Note: The reported solubility in DMSO varies across suppliers. It is recommended to start with a lower concentration and increase if necessary, utilizing sonication or gentle warming to aid

dissolution.

Table 3: Biological Activity of **TL02-59**

Target	IC ₅₀	Assay Condition	Reference
Fgr	0.03 nM	In vitro kinase assay	[2][6][7][8]
Lyn	0.1 nM	In vitro kinase assay	[2][3][8]
Hck	160 nM	In vitro kinase assay	[2][3][8]
Spleen tyrosine kinase (Syk)	470 nM	In vitro kinase assay	[9][10]
FMS-related tyrosine kinase 3 (FLT3)	633 nM	In vitro kinase assay	[9][10]
MV4-11 AML cells	0.78 nM	Cell growth inhibition	[9][10]
MOLM-14 AML cells	6.6 nM	Cell growth inhibition	[9][10]

Experimental Protocols

Materials and Equipment

- **TL02-59** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM TL02-59 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

- **Safety First:** Before handling, review the Safety Data Sheet (SDS) for **TL02-59** and DMSO. [\[10\]](#) Perform all steps in a well-ventilated area or a chemical fume hood. Wear appropriate PPE.
- **Determine Required Mass:** Calculate the mass of **TL02-59** needed. For a 10 mM solution, using a molecular weight of 609.64 g/mol : $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 609.64 \text{ g/mol} \times 1000 \text{ mg/g} = 6.0964 \text{ mg}$ for 1 mL
- **Weighing:** Carefully weigh out the calculated amount of **TL02-59** powder using an analytical balance and place it into a sterile amber vial.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial. For example, add 1 mL of DMSO for 6.0964 mg of **TL02-59**.
- **Dissolution:**
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the vial for 5-10 minutes.
 - Gentle warming (e.g., to 80°C) can also be applied to aid dissolution, but be cautious of potential compound degradation.[\[2\]](#)
 - Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[\[6\]](#)

- Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[2][6]} The solid powder can be stored at -20°C for at least 3 years.^{[6][8]}

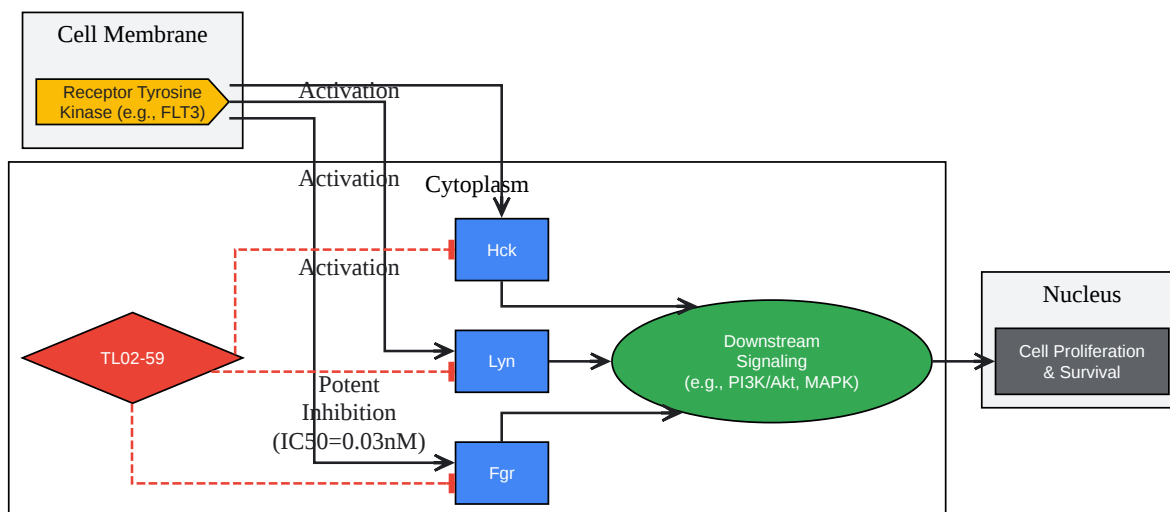
Protocol for Preparing Working Solutions for Cell-Based Assays

- Thawing: Thaw a single aliquot of the 10 mM **TL02-59** stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment. Note that the final concentration of DMSO in the cell culture should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.^[11]
- Application: Add the diluted **TL02-59** to your cell cultures and proceed with the experimental protocol. For example, in studies inhibiting Fgr autophosphorylation in TF-1 cells, concentrations ranging from 0.1 nM to 1000 nM were used for a 6-hour incubation period.^{[2][8][12]}

Visualizations

TL02-59 Signaling Pathway

The following diagram illustrates the inhibitory action of **TL02-59** on the Src-family kinase signaling pathway, which is often constitutively active in AML.

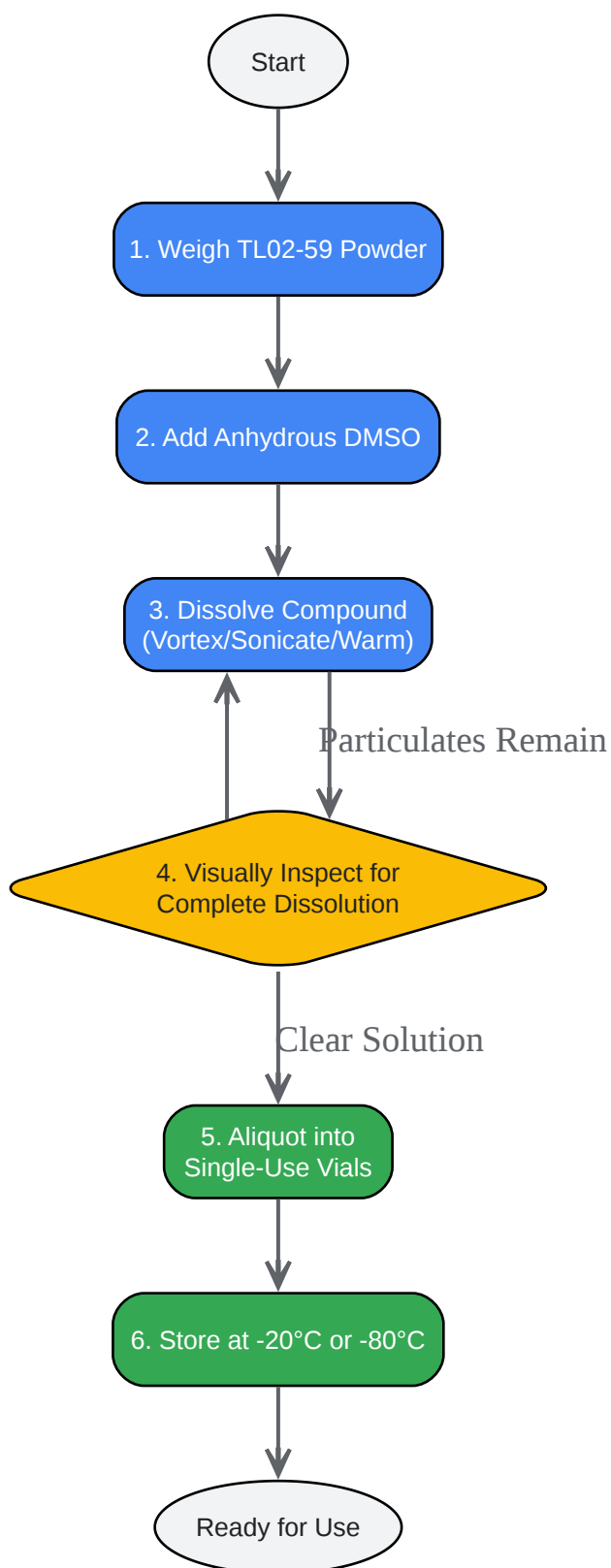


[Click to download full resolution via product page](#)

Caption: Inhibition of Src-family kinases by **TL02-59**.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the logical flow of preparing a **TL02-59** stock solution.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Selective inhibition of the myeloid Src-family kinase Fgr potently suppresses AML cell growth in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cancer-research-network.com [cancer-research-network.com]
- 4. Selective Inhibition of the Myeloid Src-Family Kinase Fgr Potently Suppresses AML Cell Growth in Vitro and in Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. selleckchem.com [selleckchem.com]
- 7. selleckchem.com [selleckchem.com]
- 8. TL02-59 | Apoptosis | Hck | Src | TargetMol [targetmol.com]
- 9. caymanchem.com [caymanchem.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. Constitutive activation of the Src-family kinases Fgr and Hck enhances the tumor burden of acute myeloid leukemia cells in immunocompromised mice - PMC [pmc.ncbi.nlm.nih.gov]
- 12. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Preparing Stock Solutions of TL02-59 in DMSO: An Application Note]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611385#preparing-tl02-59-stock-solutions-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com